

N,N'-Diethylthiourea: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N,N'*-Diethylthiourea

CAS No.: 105-55-5

Cat. No.: B092020

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This technical guide provides an in-depth overview of **N,N'-Diethylthiourea** (DETU), a significant organosulfur compound. The document details its chemical and physical properties, synthesis methodologies, key applications, and safety and toxicological data. It is intended for researchers, scientists, and professionals in drug development and chemical industries who require comprehensive technical information on this compound.

Chemical and Physical Properties

N,N'-Diethylthiourea is a symmetrically disubstituted thiourea derivative.^[1] At room temperature, it exists as a white to off-white or buff-colored crystalline solid.^{[2][3]} It is stable under normal ambient conditions but may be sensitive to air and is incompatible with strong oxidizing agents.^{[1][2]}

Table 1: Physical and Chemical Properties of N,N'-Diethylthiourea

Property	Value	Source(s)
CAS Number	105-55-5	[2][4][5]
Molecular Formula	C ₅ H ₁₂ N ₂ S	[2][5]
Molecular Weight	132.23 g/mol	[1][3][5]
Appearance	White to off-white/buff crystalline solid/powder	[2][3][6]
Melting Point	70 - 80 °C (167 - 174.2 °F)	[2][4]
Boiling Point	180-182°C (Decomposes)	[2][6]
Density	1.12 g/cm ³	[1][7]
Solubility in Water	38 - 42 g/L at 20 °C	[1][2]
Solubility (Organic)	Soluble in ethanol, ether, acetone, methanol, ethyl acetate	[2][3][6]
InChIKey	FLVIGYVXZHLUHP-UHFFFAOYSA-N	[1]
pH	7 (for a 38 g/L aqueous solution at 20°C)	[2]

Synthesis of N,N'-Diethylthiourea

The most common industrial synthesis of **N,N'-Diethylthiourea** involves the reaction of ethylamine with carbon disulfide.[6][8] An alternative method is the reaction between ethyl isothiocyanate and ethylamine.[2]

Experimental Protocol: Synthesis from Ethylamine and Carbon Disulfide

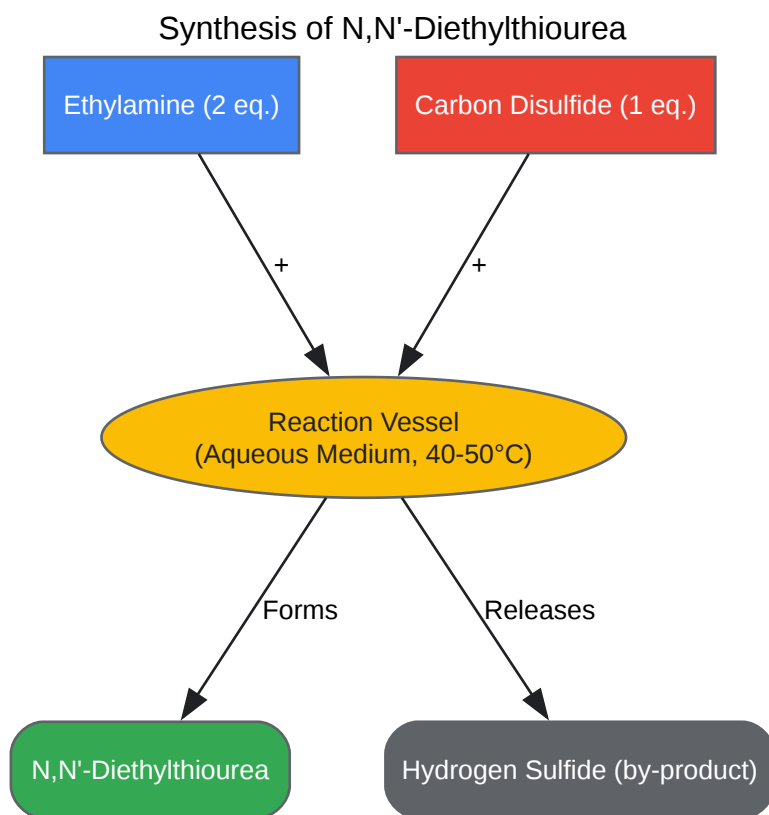
This protocol is based on the general synthesis method for symmetrical N,N'-disubstituted thioureas.

Materials and Equipment:

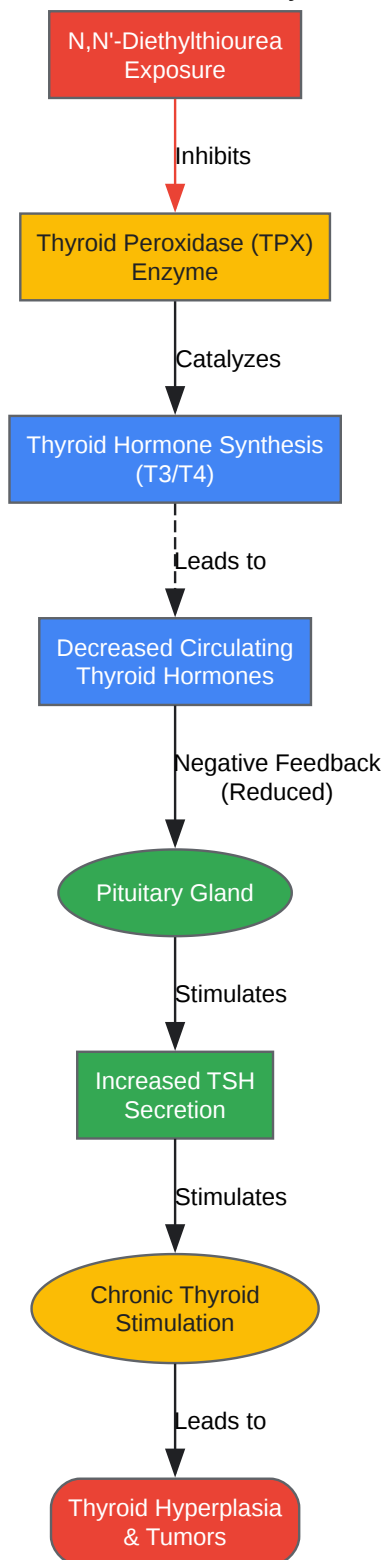
- Ethylamine (aqueous solution, e.g., 70%)
- Carbon Disulfide (CS₂)
- Deionized Water
- Round-bottom flask with a reflux condenser
- Magnetic stirrer with a heating plate
- Dropping funnel
- Ice bath for cooling
- Büchner funnel and filter paper for vacuum filtration

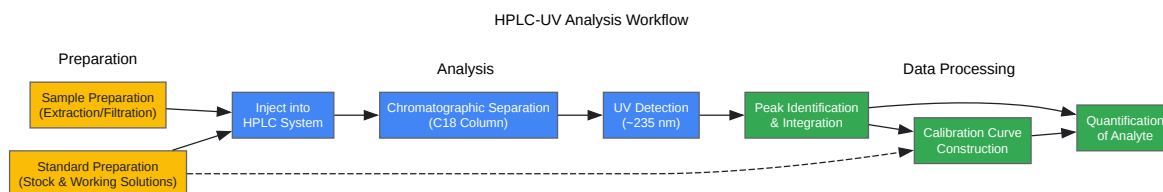
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, charge the aqueous solution of ethylamine (2.0 equivalents).
- **Addition of Carbon Disulfide:** Cool the flask in an ice bath. Slowly add carbon disulfide (1.0 equivalent) dropwise from a dropping funnel while stirring the ethylamine solution vigorously. The reaction is exothermic and the temperature should be controlled.
- **Reaction Conditions:** After the complete addition of carbon disulfide, remove the ice bath and allow the mixture to stir at room temperature. Gently heat the reaction mixture to 40-50°C and maintain this temperature for 2-4 hours to ensure the reaction goes to completion. The reaction progress can be monitored using Thin-Layer Chromatography (TLC).
- **Product Isolation:** Upon completion, cool the reaction mixture in an ice bath to precipitate the **N,N'-Diethylthiourea** product.
- **Purification:** Collect the solid product by vacuum filtration using a Büchner funnel. Wash the collected crystals with cold deionized water to remove any unreacted starting materials and by-products.
- **Drying:** Dry the purified product under a vacuum at a low temperature.



Proposed Mechanism of Thyroid Toxicity





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